

application of 2'-O-Methyladenosine in the design of synthetic aptamers

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Compound of Interest

Compound Name: 2'-O-Methyladenosine

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Application Notes

Enhancing Aptamer Stability and Function

Nucleic acid aptamers, short single-stranded DNA or RNA molecules, are recognized for their ability to fold into specific three-dimensional structures that bind to targets with high affinity and specificity.^{[1][2][3]} This makes them promising alternatives to antibodies in various biomedical applications, including diagnostics, therapeutics, and drug delivery.^{[1][4]} However, a significant hurdle for the in vivo application of aptamers is their susceptibility to degradation by ubiquitous nucleases.

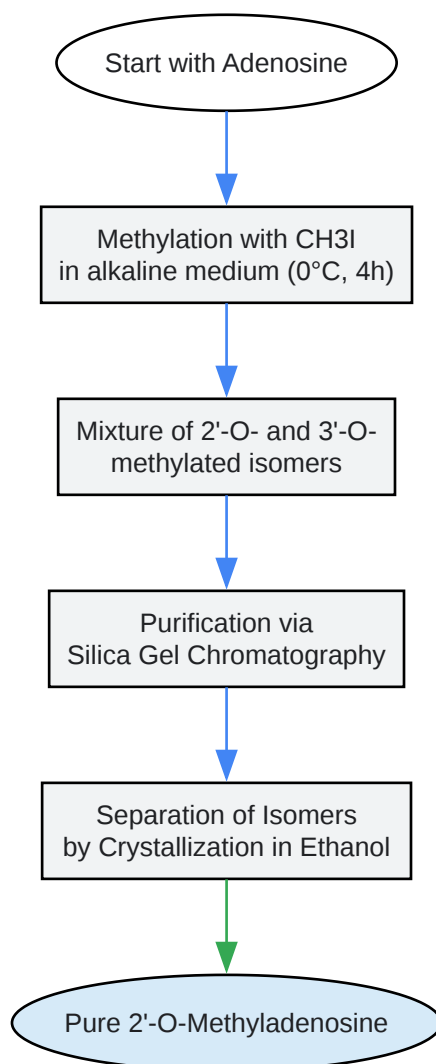
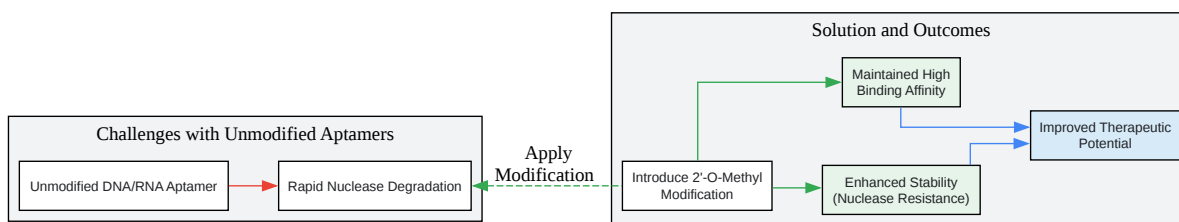
The introduction of chemical modifications is a key strategy to overcome this limitation. Modification at the 2' position of the ribose sugar is a widely adopted approach. Specifically, the substitution of the 2'-hydroxyl group with a 2'-O-methyl (2'-OMe) group in adenosine and other nucleotides confers significant resistance to nuclease degradation. This modification provides steric hindrance that protects the phosphodiester backbone from enzymatic cleavage by both exonucleases and endonucleases.

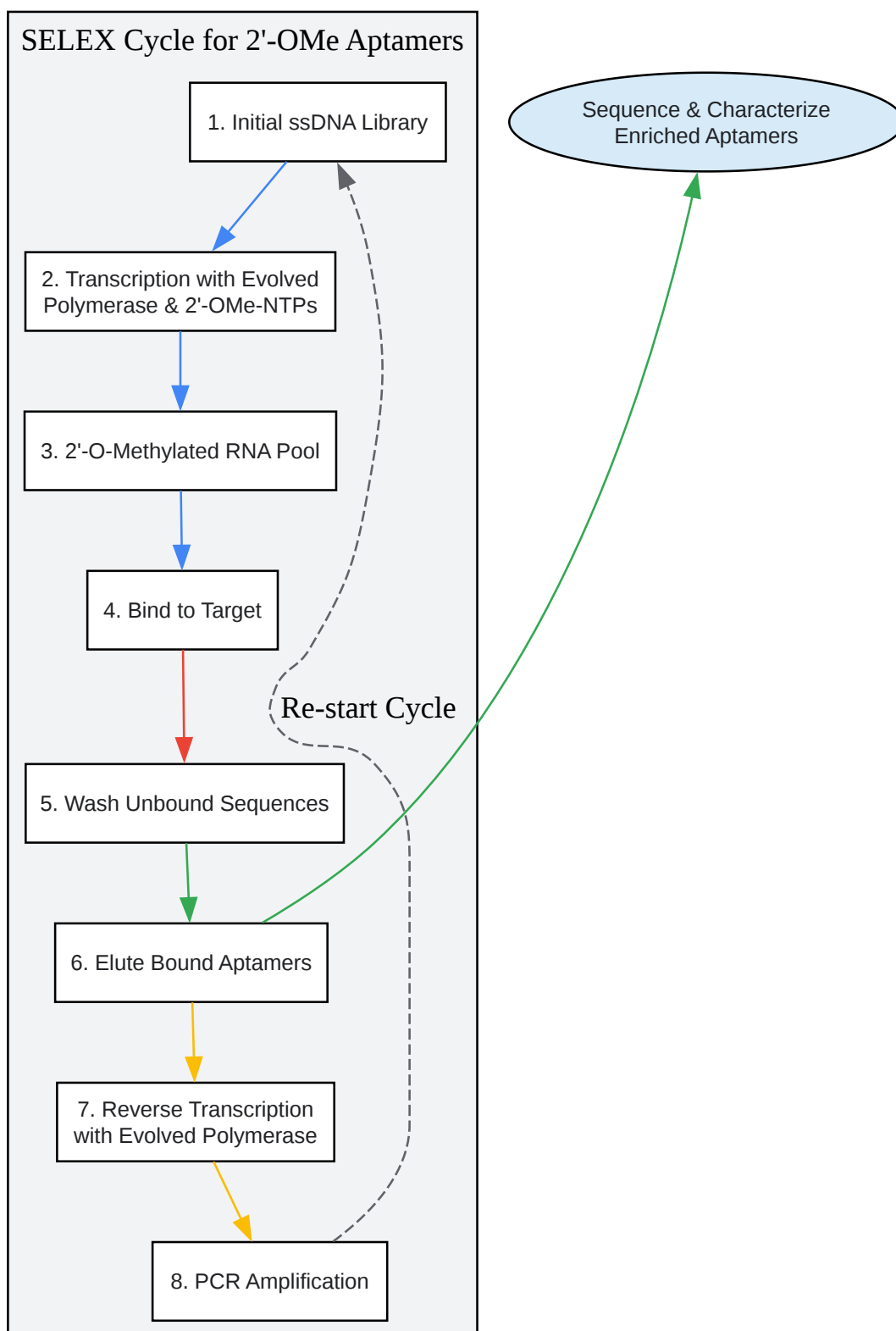
Key Advantages of 2'-O-Methylation:

- **Increased Nuclease Resistance:** Aptamers incorporating 2'-O-methylated nucleotides exhibit substantially longer half-lives in biological fluids like serum. Studies have shown that systematically incorporating 2'-O-methyl bases into a DNA aptamer can lead to stability for up to 24 hours.

- **Maintained Binding Affinity:** A critical advantage of the 2'-O-methyl modification is its ability to enhance stability, often without negatively impacting the aptamer's affinity for its target. The relatively small size of the methyl group generally does not disrupt the intricate folding required for target recognition.
- **Cost-Effectiveness:** Compared to other stabilizing modifications like Locked Nucleic Acids (LNAs), 2'-O-methyl RNA bases are associated with lower manufacturing costs.
- **Therapeutic Relevance:** The enhanced stability and favorable safety profile make 2'-O-methylated aptamers highly attractive for therapeutic applications that require long-term systemic administration. The FDA-approved aptamer, pegaptanib (Macugen), incorporates 2'-O-methyl modified purines to improve its pharmacokinetic properties.

The logical advantages of incorporating **2'-O-Methyladenosine** into aptamer design are outlined below.





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References

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